

An In-depth Technical Guide to N-Nitroso Tizanidine Impurity

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the **N-Nitroso Tizanidine** impurity, a potential nitrosamine impurity in the muscle relaxant Tizanidine. Nitrosamine impurities are a class of compounds of significant concern to the pharmaceutical industry and regulatory bodies due to their potential carcinogenic properties. This document delves into the chemical properties, potential for formation, and analytical methodologies for the detection and quantification of **N-Nitroso Tizanidine**. Detailed experimental protocols for attempted synthesis and proposed analytical methods are provided to aid researchers and drug development professionals in risk assessment and control strategy development.

Introduction to N-Nitroso Tizanidine

N-Nitroso Tizanidine is the N-nitroso derivative of Tizanidine, a centrally acting α_2 -adrenergic agonist used to treat muscle spasticity. The formation of nitrosamine impurities in pharmaceutical products is a critical quality and safety concern. These impurities can arise from the reaction of secondary or tertiary amines with nitrosating agents (such as nitrous acid, which can be formed from nitrites in the presence of acid). Given that the Tizanidine molecule

contains a secondary amine group within its imidazoline ring, there is a theoretical potential for the formation of **N-Nitroso Tizanidine**.

This guide will explore the available scientific information regarding this specific impurity, with a focus on its chemical characteristics, the likelihood of its formation, and the analytical techniques required for its control.

Chemical and Physical Properties

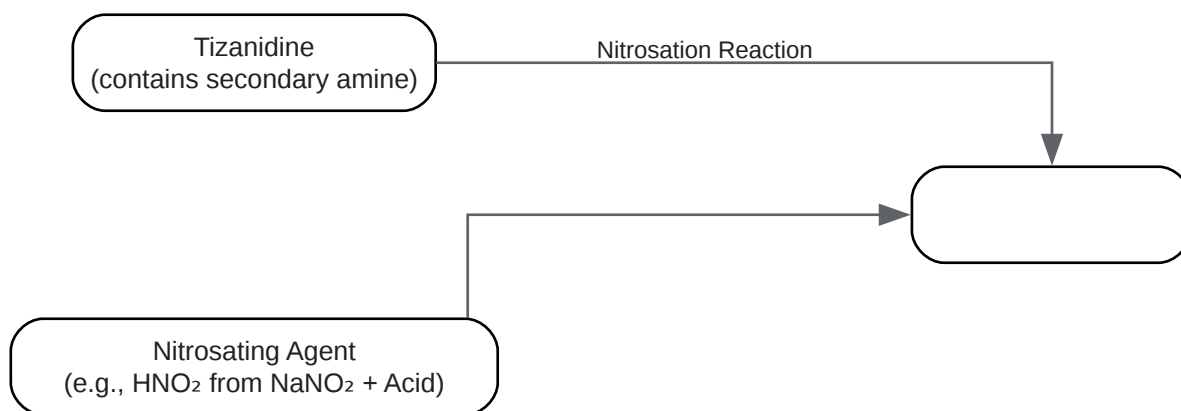
A thorough understanding of the chemical and physical properties of **N-Nitroso Tizanidine** is fundamental for its synthesis as a reference standard and for the development of appropriate analytical methods.

Property	Value	Source
IUPAC Name	5-chloro-N-(1-nitroso-4,5-dihydro-1H-imidazol-2-yl)benzo[c][1][2][3]thiadiazol-4-amine	[4]
Molecular Formula	C ₉ H ₇ ClN ₆ OS	
Molecular Weight	282.71 g/mol	
CAS Number	Not Available	
Appearance	(Predicted) Yellow to orange solid	General knowledge of nitrosamines
Solubility	(Predicted) Soluble in organic solvents like methanol, acetonitrile, and dichloromethane	General knowledge of nitrosamines
Storage	2-8 °C in a well-closed container	[2]

Synthesis and Formation

Potential Formation Pathway

The formation of **N-Nitroso Tizanidine** would theoretically involve the nitrosation of the secondary amine in the imidazoline ring of the Tizanidine molecule. This reaction typically requires a nitrosating agent, such as nitrous acid (HNO_2), which can be formed in situ from nitrite salts (e.g., sodium nitrite) under acidic conditions.



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Figure 1: Potential formation pathway of **N-Nitroso Tizanidine**.

Likelihood of Formation and Synthesis Attempts

Despite the theoretical potential for formation, reports indicate that **N-Nitroso Tizanidine** is not readily formed. A "Synthesis Failure Report" based on rigorous forced nitrosation assays (Nitrosation Assay Procedure or NAP test) concluded that Tizanidine does not easily undergo nitrosation under the expected conditions. This suggests that the risk of **N-Nitroso Tizanidine** formation is significantly low.

The reduced reactivity of the secondary amine in the imidazoline ring of Tizanidine towards nitrosation can be attributed to electronic factors. The lone pair of electrons on the nitrogen atom is delocalized within the guanidinium-like system of the 2-aminoimidazoline group, making it less available for electrophilic attack by the nitrosonium ion (NO^+).

Detailed Experimental Protocol for Attempted Synthesis (Forced Nitrosation)

The following is a detailed, hypothetical protocol for the attempted synthesis of **N-Nitroso Tizanidine** under forced conditions, based on general procedures for nitrosamine formation.

Objective: To attempt the synthesis of **N-Nitroso Tizanidine** from Tizanidine hydrochloride under forced nitrosation conditions.

Materials:

- Tizanidine hydrochloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), 1 M
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Analytical balance
- pH meter

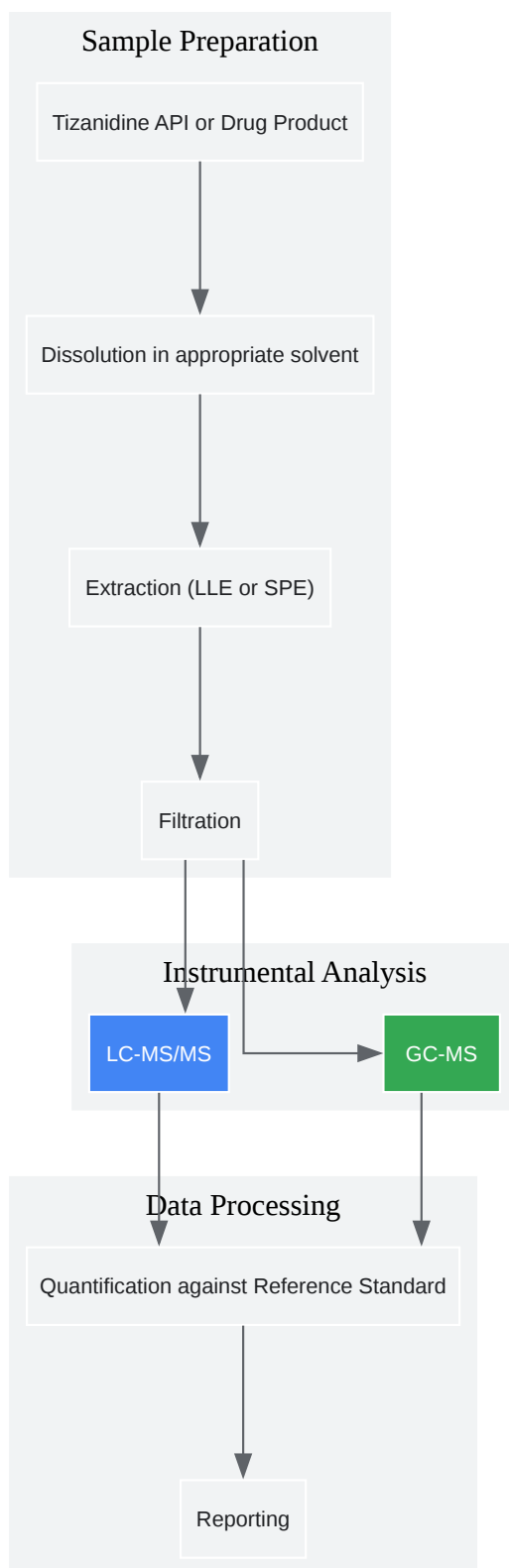
Procedure:

- Dissolution of Tizanidine: In a 100 mL round-bottom flask, dissolve 1.0 g of Tizanidine hydrochloride in 20 mL of deionized water with stirring.

- **Acidification and Cooling:** Cool the solution to 0-5 °C using an ice bath. Slowly add 1 M HCl dropwise to adjust the pH of the solution to approximately 3.0.
- **Preparation of Nitrosating Agent:** In a separate beaker, dissolve a 5-fold molar excess of sodium nitrite in 10 mL of deionized water.
- **Nitrosation Reaction:** Add the sodium nitrite solution dropwise to the cooled Tizanidine solution over 30 minutes, maintaining the temperature between 0-5 °C.
- **Reaction Monitoring:** Allow the reaction to stir at 0-5 °C for 2 hours, and then let it slowly warm to room temperature and stir for an additional 4 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS if a reference standard is available.
- **Work-up:**
 - Transfer the reaction mixture to a separatory funnel.
 - Neutralize the mixture by carefully adding saturated sodium bicarbonate solution until the pH is approximately 7-8.
 - Extract the aqueous layer three times with 30 mL portions of dichloromethane.
 - Combine the organic layers and wash with 20 mL of brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Analysis:** Analyze the resulting residue by LC-MS, GC-MS, and NMR to identify the presence of **N-Nitroso Tizanidine**.

Analytical Methodologies

The detection and quantification of nitrosamine impurities at trace levels require highly sensitive and specific analytical methods. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most commonly employed techniques.



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Figure 2: General analytical workflow for **N-Nitroso Tizanidine** impurity analysis.

Proposed LC-MS/MS Method

LC-MS/MS is a highly sensitive and selective technique for the analysis of non-volatile nitrosamines.

Sample Preparation:

- Accurately weigh 100 mg of Tizanidine drug substance into a 10 mL volumetric flask.
- Add 8 mL of diluent (50:50 methanol:water) and sonicate for 10 minutes to dissolve.
- Allow the solution to cool to room temperature and make up the volume with the diluent.
- Centrifuge an aliquot of the solution at 5000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an LC vial.

Chromatographic Conditions:

Parameter	Proposed Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Gradient	Time (min)
0.0	
5.0	
7.0	
7.1	
10.0	
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Mass Spectrometric Conditions:

Parameter	Proposed Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z 283.0
Product Ions (Q3)	To be determined by infusion of a reference standard. Likely fragments would involve the loss of the nitroso group (-NO) or fragmentation of the imidazoline ring.
Collision Energy	To be optimized
Dwell Time	100 ms

Proposed GC-MS Method

GC-MS is suitable for the analysis of volatile and thermally stable nitrosamines. The suitability for **N-Nitroso Tizanidine** would need to be confirmed, as it may not be sufficiently volatile or stable for this technique.

Sample Preparation:

- Accurately weigh 100 mg of Tizanidine drug substance into a 15 mL centrifuge tube.
- Add 5 mL of dichloromethane and vortex for 5 minutes.
- Centrifuge at 5000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of dichloromethane and transfer to a GC vial.

Chromatographic Conditions:

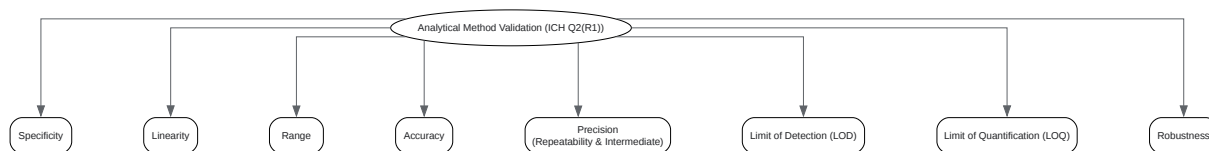
Parameter	Proposed Value
Column	Mid-polarity capillary column (e.g., DB-624 or equivalent, 30 m x 0.25 mm, 1.4 µm)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Inlet Temperature	250 °C
Injection Mode	Splitless
Oven Program	50 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min)

Mass Spectrometric Conditions:

Parameter	Proposed Value
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 °C
Scan Mode	Selected Ion Monitoring (SIM) or MRM if using a triple quadrupole MS
Monitored Ions	To be determined from the mass spectrum of a reference standard. The molecular ion (m/z 282) and characteristic fragment ions would be monitored.

Method Validation

Any analytical method developed for the quantification of **N-Nitroso Tizanidine** must be validated according to ICH Q2(R1) guidelines to ensure its suitability for its intended purpose.



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Figure 3: Logical relationship of analytical method validation parameters.

Validation Parameters:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as the API, other impurities, and degradation products.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used.
- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable linearity, accuracy, and precision.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is typically assessed by recovery studies of spiked samples.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. It is evaluated at two levels: repeatability (intra-day) and intermediate precision (inter-day).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

N-Nitroso Tizanidine is a theoretically possible but unlikely impurity in Tizanidine drug substance and product. Forced degradation studies have shown that Tizanidine is resistant to nitrosation, likely due to the electronic delocalization within the 2-aminoimidazoline moiety. For risk assessment and control, highly sensitive analytical methods such as LC-MS/MS are recommended. The proposed methods and protocols in this guide provide a strong foundation for researchers and drug development professionals to address the potential presence of this impurity and ensure the safety and quality of Tizanidine-containing pharmaceuticals. The use of a well-characterized **N-Nitroso Tizanidine** reference standard is essential for method development, validation, and routine analysis.[4]

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